

In-depth Technical Guide: 3-(Trimethoxysilyl)propyl acetate (CAS No. 59004-18-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Trimethoxysilyl)propyl acetate

Cat. No.: B1294997

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **3-(Trimethoxysilyl)propyl acetate**, a versatile organosilane coupling agent. It details its chemical and physical properties, synthesis, mechanisms of action, and applications, with a focus on its role in surface modification and adhesion promotion.

Core Chemical Information

3-(Trimethoxysilyl)propyl acetate is a bifunctional organosilane featuring a propyl acetate group and a hydrolyzable trimethoxysilyl group.^[1] This dual-functionality allows it to act as a molecular bridge between inorganic substrates and organic polymers, thereby enhancing adhesion and improving the mechanical and physical properties of composite materials.^[2]

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative data for **3-(Trimethoxysilyl)propyl acetate**.

Property	Value	References
CAS Number	59004-18-1	[1] [3] [4]
Molecular Formula	C ₈ H ₁₈ O ₅ Si	[1] [3] [5]
Molecular Weight	222.31 g/mol	[3] [4] [5]
Density	1.0 ± 0.1 g/cm ³	[5]
Boiling Point	214.5 ± 23.0 °C at 760 mmHg	[5]
Flash Point	69.5 ± 18.2 °C	[5]
Refractive Index	1.415	[5]
Purity	95% - 99.5%	[3] [5]
Physical Form	Liquid	[3]

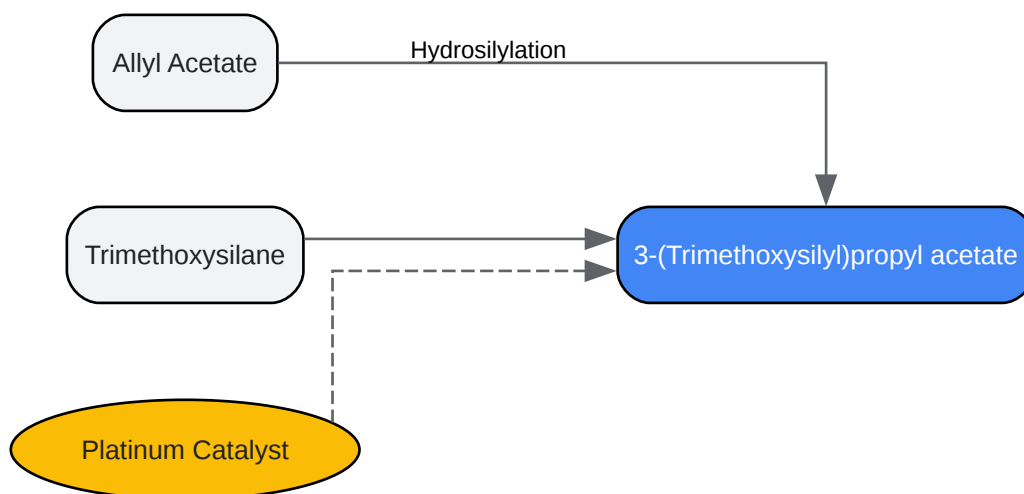
Data Presentation: Safety Information

This table outlines the key safety and hazard information for **3-(Trimethoxysilyl)propyl acetate**.

Hazard Information	Details	References
Signal Word	Warning	[3]
GHS Pictogram	GHS07 (Exclamation Mark)	[3]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[3]
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)	[3]
Storage Temperature	2-8°C, Sealed in dry conditions	[3]

Synthesis and Mechanism of Action

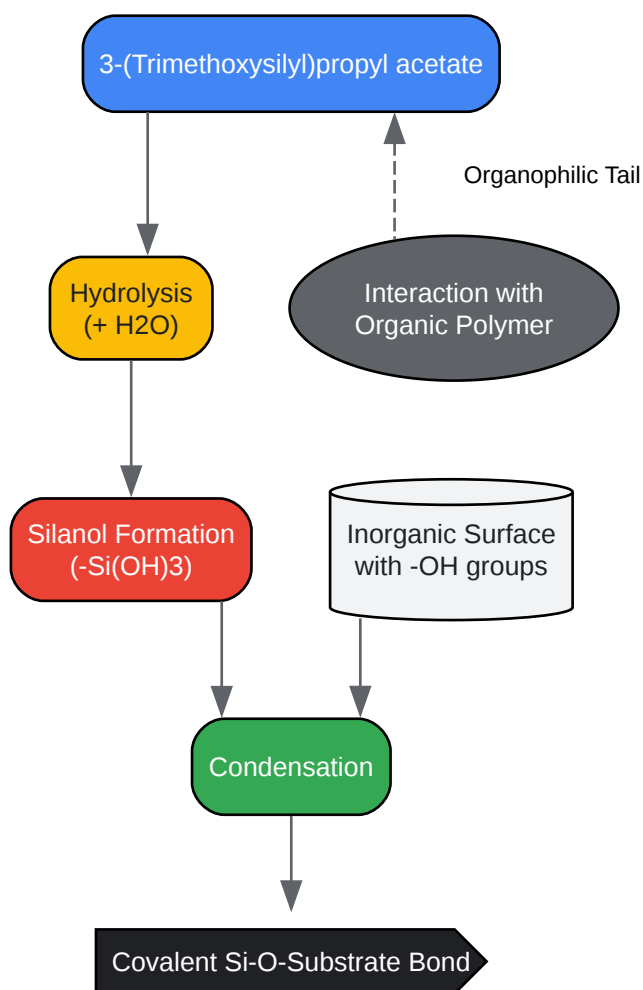
The primary method for synthesizing **3-(Trimethoxysilyl)propyl acetate** is through the hydrosilylation of allyl acetate with trimethoxysilane, a reaction typically catalyzed by a platinum complex.

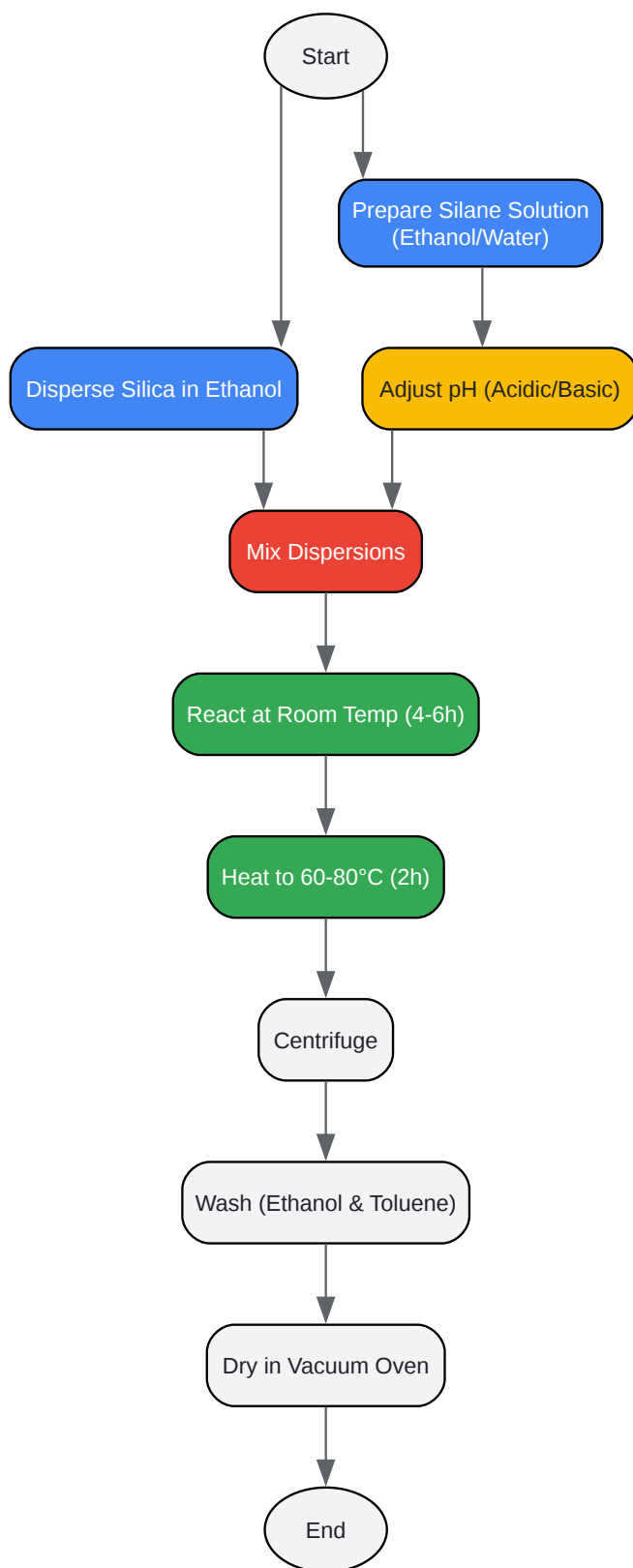


[Click to download full resolution via product page](#)

Caption: Synthesis of **3-(Trimethoxysilyl)propyl acetate**.

The utility of **3-(Trimethoxysilyl)propyl acetate** as a coupling agent stems from the hydrolysis of its trimethoxysilyl group to form reactive silanol groups (-Si-OH). These silanols can then condense with hydroxyl groups on the surface of inorganic materials, forming stable Si-O-Substrate covalent bonds. The propyl acetate tail is then available to interact with an organic polymer matrix.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. kadexaero.com [kadexaero.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [In-depth Technical Guide: 3-(Trimethoxysilyl)propyl acetate (CAS No. 59004-18-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294997#3-trimethoxysilyl-propyl-acetate-cas-number-59004-18-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com